

Comparing norcocaine hydrochloride reference standards from different suppliers

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Compound of Interest

Compound Name: *Norcocaine hydrochloride*

CAS No.: 61585-22-6

Cat. No.: B1229696

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Comparative Technical Guide: Norcocaine Hydrochloride Reference Standards

Content Type: Technical Comparison & Validation Protocol Target Audience: Analytical Toxicologists, Forensic Scientists, and DMPK Researchers

Executive Summary

In quantitative forensic toxicology and DMPK studies, the integrity of the reference standard is the single most critical variable affecting assay accuracy. This guide compares **Norcocaine Hydrochloride** standards from three distinct supplier tiers: Certified Reference Materials (CRM) (e.g., Cerilliant/Sigma), Analytical Reference Standards (e.g., Cayman Chemical), and Bulk Chemical Suppliers (e.g., TRC).

Key Finding: The primary source of error in norcocaine quantitation is not instrument sensitivity, but the stoichiometric mismatch between "Free Base" and "Hydrochloride Salt" forms during stock preparation. This guide provides a self-validating workflow to neutralize this error.

Technical Background & Causality

Norcocaine (CAS: 61585-22-6 for HCl) is the N-demethylated metabolite of cocaine. It is pharmacologically active and serves as a critical biomarker for chronic usage timelines.

The Stoichiometry Trap

Suppliers specify concentrations differently, leading to a potential 12.6% systematic error if ignored.

- Molecular Weight (Free Base): 289.33 g/mol [1]
- Molecular Weight (HCl Salt): 325.80 g/mol
- Salt-to-Base Ratio: 1.126

Critical Insight:

- Supplier A (CRM Solution): Often supplied as "1.0 mg/mL as free base." [2] This means the ampoule actually contains 1.126 mg/mL of the HCl salt.
- Supplier B (Neat Solid): Supplied as the HCl salt. Weighing 1.0 mg yields only 0.88 mg of the active free base.

Comparative Analysis: Supplier Tiers

The following matrix compares the performance and utility of standards based on experimental validation criteria.

Feature	Tier 1: ISO 17034 CRM	Tier 2: Analytical Standard	Tier 3: Bulk Chemical
Example Suppliers	Cerilliant, LGC Standards	Cayman Chemical, Enamine	TRC, SynQuest
Form	Solution (e.g., Acetonitrile)	Crystalline Solid (Neat)	Powder (Variable hydration)
Purity Confidence	High (Certified Mass Fraction)	Med-High (>98% HPLC)	Variable (Requires qNMR)
Hygroscopicity Risk	None (Sealed Ampoule)	High (HCl salts absorb water)	Very High
Stoichiometry	Adjusted to Free Base (Usually)	Supplied as Salt	Supplied as Salt
Primary Use Case	Calibrators & QC	Method Development / Screening	Synthesis / Animal Dosing

Experimental Protocols (Self-Validating Systems)

To ensure scientific integrity, you must validate your standard before running clinical samples.

Protocol A: The "Gold Standard" Purity Check (qNMR)

Use this protocol for Tier 2/3 neat solids to determine absolute purity (Assay %) prior to weighing.

Principle: Quantitative Nuclear Magnetic Resonance (qNMR) uses an internal standard (IS) of known purity to determine the molar amount of the analyte, independent of its extinction coefficient.

Reagents:

- Solvent: D2O or DMSO-d6 (depending on solubility; Norcocaine HCl is water-soluble).
- Internal Standard (IS): Maleic Acid (TraceCERT® grade), high purity (>99.9%).

Workflow:

- Weighing: Accurately weigh ~10 mg of Norcocaine HCl (Analyte) and ~5 mg of Maleic Acid (IS) into the same vial using a microbalance (readability 0.001 mg). Record masses (,).
- Dissolution: Dissolve in 600 μ L D₂O. Vortex until clear. Transfer to NMR tube.
- Acquisition:
 - Pulse sequence: 90° pulse.
 - Relaxation delay (d1): seconds (Must be of the slowest proton).
 - Scans: 16 or 32.
- Processing: Phase and baseline correct manually.
- Calculation:

Where

= Integral area,

= Number of protons (e.g., Maleic acid singlet = 2H).

Protocol B: LC-MS/MS Validation & Cross-Check

Use this to verify the concentration of a Tier 1 CRM against a Tier 2 neat standard.

Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Agilent 6495). Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50mm, 1.8 μ m).

Method Parameters:

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient: 5% B to 95% B over 4 minutes.

MRM Transitions (Positive ESI):

- Precursor: 290.1 m/z
- Quantifier: 168.1 m/z (Loss of benzoic acid)
- Qualifier: 136.1 m/z (Further fragmentation)

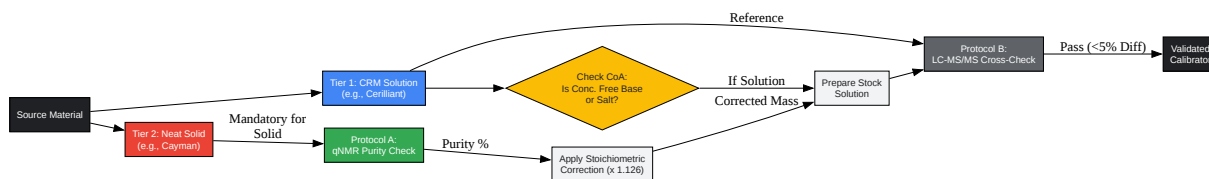
Validation Step:

- Prepare a 100 ng/mL solution from the Tier 1 CRM.
- Prepare a 100 ng/mL solution from the Tier 2 Neat Solid (corrected for purity and salt content).
- Inject both ().
- Acceptance Criteria: The peak area ratio must be within $\pm 5\%$. If $>5\%$, the neat solid likely has absorbed water (weighing error) or the CRM has concentrated due to solvent evaporation.

Visualization of Workflows

Diagram 1: Analytical Validation Workflow

This diagram illustrates the decision logic for handling different standard grades to ensure data integrity.

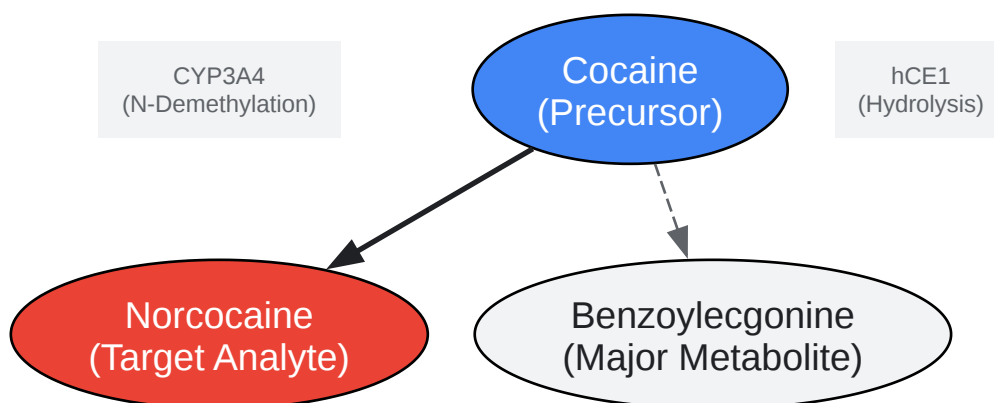


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Caption: Logical workflow for normalizing differences between solution-based CRMs and neat solid standards.

Diagram 2: Metabolic Context

Understanding the origin of Norcocaine helps in interpreting impurity profiles (e.g., presence of Cocaine in Norcocaine standards due to incomplete synthesis).



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Caption: Metabolic pathway showing N-demethylation of Cocaine to Norcocaine via CYP3A4.

Recommendations & Conclusion

- For Clinical/Forensic Casework: Always utilize Tier 1 (CRM) solutions. The cost of the standard is negligible compared to the legal cost of defending a challenged result. Ensure you verify if the concentration is listed as "Free Base" or "Salt" to avoid a 12% quantification error.
- For Research/Animal Studies: Tier 2 (Neat Solids) are acceptable but must be dried or corrected for water content. Hygroscopic HCl salts can absorb 5-10% water weight in humid labs, artificially lowering the dose if not corrected.
- Storage: Store all solutions at -20°C. Norcocaine is prone to ester hydrolysis (breaking down to norecgonine methyl ester) if left at room temperature in basic or neutral aqueous buffers.

References

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Sources

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- [2. gcms.cz \[gcms.cz\]](#)
- To cite this document: BenchChem. [\[Comparing norcocaine hydrochloride reference standards from different suppliers\]](#). BenchChem, [2026]. [\[Online PDF\]](#). Available at:

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